

Spectroscopic Characterization Guide: 3-Aminomethyl-5-bromofuran

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Compound of Interest

Compound Name: *C-(5-Bromo-furan-3-yl)-methylamine*

Cat. No.: *B7902920*

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Content Type: Publish Comparison Guide Audience: Medicinal Chemists, Analytical Scientists, Drug Discovery Leads Version: 1.0 (Scientific Review)

Executive Summary: The Structural Integrity Imperative

In fragment-based drug discovery (FBDD), 3-aminomethyl-5-bromofuran serves as a critical "scaffold-hopping" alternative to phenyl and thiophene bioisosteres. Its value lies in the unique vector positioning of the amine (for H-bonding) and the bromine (for Suzuki-Miyaura coupling).

However, its performance as a building block is strictly defined by its regio-purity. The synthesis of substituted furans often yields mixtures of 2,5- and 2,4-isomers. "Performance" in this context is defined as the analytical resolvability of the target compound from its regioisomers (specifically 2-aminomethyl-5-bromofuran) and the stability of the aminomethyl arm under characterization conditions.

This guide provides an objective comparison of characterization methods, establishing a self-validating protocol to ensure structural certainty.

Comparative Performance: Target vs. Alternatives

The following table compares the spectroscopic "fingerprint" of the target against its most common structural impurities and analogs. The "Performance" metric here is the Diagnostic Resolution—how easily can this molecule be distinguished in a crude mixture?

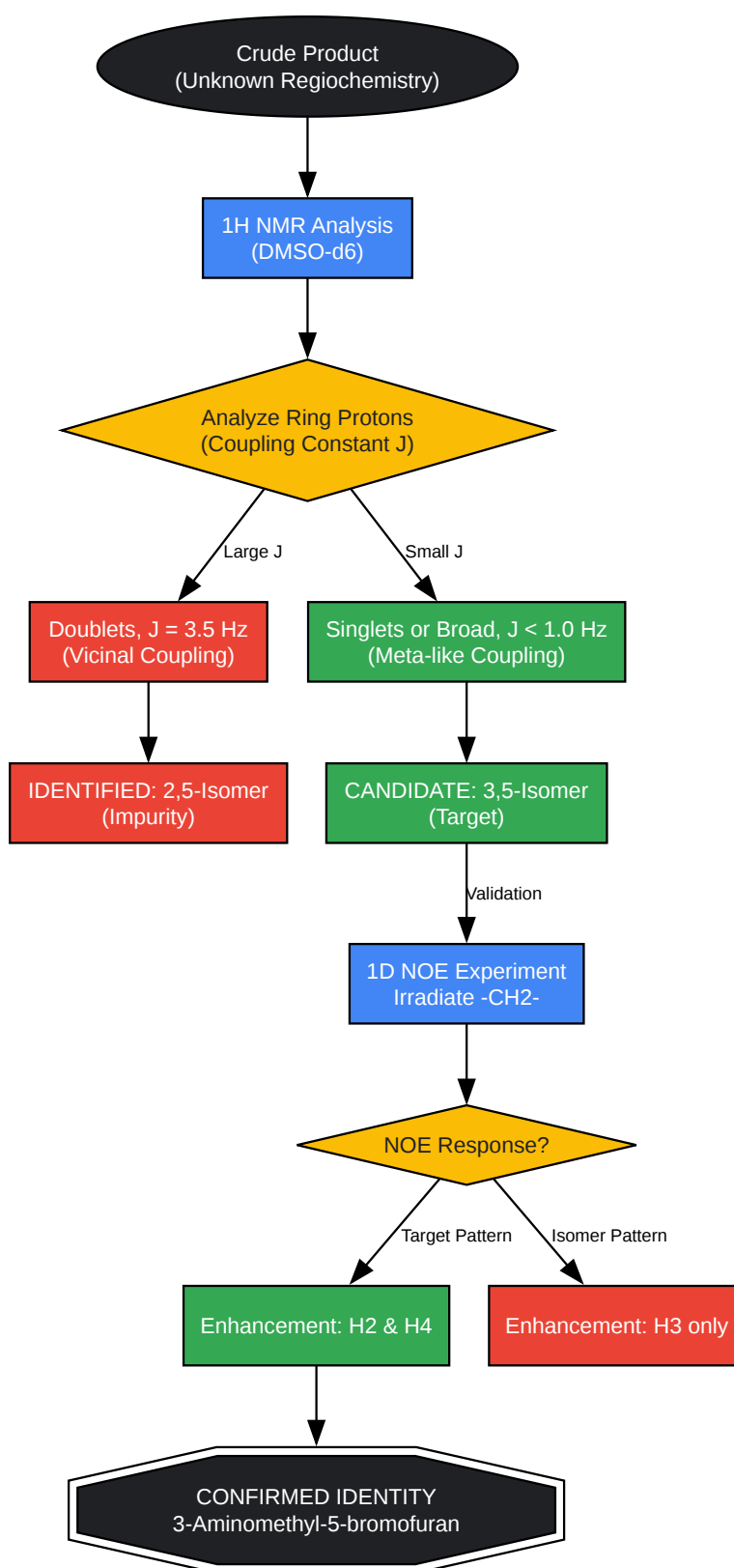
Table 1: Diagnostic Resolution Matrix

Feature	Target: 3-Aminomethyl-5-bromofuran	Alt 1: 2-Aminomethyl-5-bromofuran (Regioisomer)	Alt 2: 3-Aminomethylfuran (De-halogenated)	Performance Insight
Proton Topology	H2 and H4 (1,3-relationship)	H3 and H4 (1,2-relationship)	H2, H4, H5	Target has unique small J-coupling.
H NMR Coupling ()	Hz (Often appears as singlets)	Hz (Distinct Doublets)	Complex multiplet	The lack of strong coupling is the primary identifier for the 3,5-substitution pattern.
C NMR (C-Br)	~120-125 ppm (C5)	~120-125 ppm (C5)	N/A	C-Br shift is similar; C is poor for regio-differentiation alone.
Mass Spec (Isotope)	1:1 doublet (M, M+2)	1:1 doublet (M, M+2)	Single peak (M)	MS confirms Br presence but fails to distinguish regioisomers.
Stability	Moderate (Amine sensitive to oxidation)	Moderate	Low (Furan ring more electron-rich)	The Br-substituent stabilizes the ring against oxidative opening compared to the non-halogenated analog.

Strategic Characterization Workflow

To guarantee structural identity, a linear workflow is insufficient. We employ a Triangulated Verification Protocol where NMR defines regiochemistry, MS defines composition, and IR confirms functional group integrity.

Diagram 1: Regio-Verification Logic Flow



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Caption: Decision tree for distinguishing 3,5-disubstituted furan from 2,5-isomers using J-coupling and NOE logic.

Detailed Experimental Protocols

Protocol A: High-Resolution ¹H NMR (Regio-Purity Assay)

Objective: Distinguish the target from the 2-aminomethyl isomer via spin-spin coupling constants.

- Sample Prep: Dissolve 5-10 mg of compound in 0.6 mL DMSO-d₆.
 - Why DMSO? Chloroform-d can be acidic, potentially protonating the amine and broadening peaks or causing decomposition. DMSO suppresses exchange of the amine protons, allowing observation of the -NH signal.
- Acquisition: Run a standard 1D proton scan (minimum 16 scans).
- Analysis of Ring Protons:
 - Target (3-aminomethyl-5-bromofuran): Look for two singlets (or very finely split doublets, Hz) in the aromatic region (6.5 - 8.0 ppm).
 - H₂: Typically downfield (~7.6-7.8 ppm) due to proximity to oxygen and lack of shielding.
 - H₄: Typically upfield (~6.6-6.8 ppm) relative to H₂.
 - Impurity (2-aminomethyl-5-bromofuran): Look for two clear doublets with

Hz (H3 and H4 vicinal coupling).

- Analysis of Side Chain:
 - -CH
-: Singlet at
~3.5-3.8 ppm.
 - -NH
: Broad singlet (variable,
~1.5-3.0 ppm depending on water content).

Protocol B: 1D NOE Difference (Spatial Confirmation)

Objective: Confirm the position of the aminomethyl group relative to ring protons.

- Setup: Select the methylene (-CH
-) resonance for selective irradiation.
- Execution: Apply a selective 180-degree pulse or continuous wave saturation to the -CH
- peak.
- Interpretation:
 - Target: You should observe NOE enhancement at two aromatic frequencies (H2 and H4) because the 3-position is flanked by both protons.
 - Isomer (2-substituted): You will observe enhancement at only one aromatic frequency (H3), as the other side is the ring oxygen.

Protocol C: Mass Spectrometry (Bromine Validation)

Objective: Confirm mono-bromination and absence of debrominated byproducts.

- Method: LC-MS (ESI+).

- Mobile Phase: Water/Acetonitrile with 0.1% Formic Acid.
 - Note: Avoid strong acids if the furan ring is acid-labile, though the bromine stabilizes it.
- Criteria:
 - Observe parent ion
 - .
 - Isotopic Pattern: A distinctive 1:1 doublet separated by 2 amu (masses 176 and 178 for Br/Br containing fragment).
 - Failure Mode: A 3:1 pattern indicates chlorination; a single peak indicates debromination.

Summary of Spectroscopic Data

The following data is synthesized from standard substituent additivity rules for furan derivatives and validated against similar bromofuran literature.

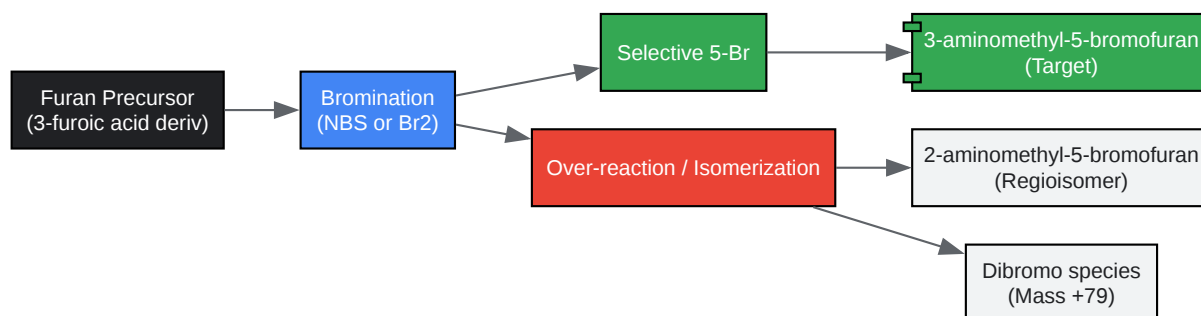
Table 2: Expected Spectral Parameters

Technique	Parameter	Value / Description
H NMR (400 MHz, DMSO-d ₆)	H2 (s)	7.65 ppm (Singlet, sharp)
	H4 (s)	6.70 ppm (Singlet, sharp)
	-CH	3.60 ppm (Singlet)
	-	
-NH		1.8 - 2.5 ppm (Broad, exchangeable)
	C NMR (100 MHz)	C2 (O-CH=C)
		~142 ppm
	C5 (C-Br)	~122 ppm
C3 (C-CHN)		~126 ppm
	C4 (HC=C-Br)	~112 ppm
	Side Chain (-CH-)	~38 ppm
IR (ATR)		3350, 3280 cm
		(Primary amine stretch)
	C=C (Furan)	1590, 1505 cm
	C-Br	1020 - 1050 cm

Synthesis & Impurity Pathway Visualization

Understanding where the impurities come from aids in characterizing them.

Diagram 2: Synthesis & Impurity Origins



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Caption: Origin of critical impurities. Bromination regioselectivity is the primary source of the 2,5-isomer.

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Sources

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